

# Solubility Profile of 4-Iodobenzoic Acid-13C6 in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: 4-Iodobenzoic Acid-13C6

Cat. No.: B12413673

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For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility of **4-Iodobenzoic Acid-13C6** in organic solvents. It is intended to be a valuable resource for professionals in drug development and scientific research who are working with this isotopically labeled compound.

Important Note on Data: Extensive searches for quantitative solubility data specifically for **4-Iodobenzoic Acid-13C6** did not yield any specific results. The inclusion of six carbon-13 isotopes in the benzene ring is not expected to significantly alter the physicochemical properties, including solubility, compared to the unlabeled analogue. Therefore, this guide presents the available solubility data for the unlabeled 4-Iodobenzoic Acid, which can be used as a reliable surrogate for its 13C6-labeled counterpart.

## Solubility Data

The following table summarizes the known solubility of 4-Iodobenzoic Acid in various solvents. This data has been compiled from multiple sources to provide a comparative overview.

Solvent	Quantitative Solubility	Qualitative Solubility	Temperature (°C)
Water	0.04 g/L[1]	Slightly Soluble[2], Partly miscible	25[1]
Alcohol	Not available	Soluble[2][3]	Not specified
Ether	Not available	Soluble[2][3]	Not specified

## Experimental Protocol for Solubility Determination

To ascertain the precise solubility of **4-Iodobenzoic Acid-13C6** in specific organic solvents of interest, the following generalized experimental protocol, based on the widely accepted shake-flask method, is recommended.

Objective: To determine the equilibrium solubility of a compound in a given solvent at a specific temperature.

Materials:

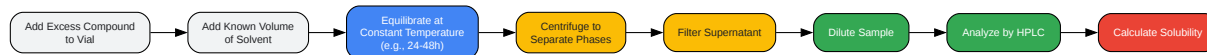
- **4-Iodobenzoic Acid-13C6**
- Selected organic solvent(s) of high purity
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge
- Syringe filters (chemically inert, e.g., PTFE)
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrumentation
- Volumetric flasks and pipettes

#### Procedure:

- **Preparation:** Add an excess amount of **4-Iodobenzoic Acid-13C6** to a series of vials. The excess solid is crucial to ensure that a saturated solution is achieved.
- **Solvent Addition:** Accurately add a known volume of the desired organic solvent to each vial.
- **Equilibration:** Securely cap the vials and place them in a constant temperature shaker set to the desired temperature (e.g., 25°C or 37°C). The samples should be agitated for a sufficient period to reach equilibrium. A duration of 24 to 48 hours is typically adequate, but preliminary experiments may be needed to determine the optimal equilibration time.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the set temperature to let the excess solid settle. To ensure complete separation of the undissolved solid, centrifuge the vials at a high speed.
- **Sample Collection:** Carefully withdraw an aliquot of the supernatant using a syringe. It is critical not to disturb the solid material at the bottom of the vial.
- **Filtration:** Immediately filter the collected supernatant through a chemically inert syringe filter into a clean vial. This step removes any remaining suspended solid particles.
- **Dilution:** Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method.
- **Quantification:** Analyze the concentration of **4-Iodobenzoic Acid-13C6** in the diluted solution using a validated analytical method, such as HPLC. A calibration curve prepared with standards of known concentrations should be used for accurate quantification.
- **Calculation:** Calculate the solubility of the compound in the solvent, expressed in units such as mg/mL or mol/L, taking into account the dilution factor.

## Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **4-Iodobenzoic Acid-13C6**.



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Caption: A generalized workflow for determining equilibrium solubility.

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## References

- 1. Cas 619-58-9, 4-Iodobenzoic acid | lookchem [lookchem.com]
- 2. Infinium Pharmachem Limited [infiniumpharmachem.com]
- 3. 4-Iodobenzoic acid, 97% 10 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.pt]
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